

Technical Support Center: Troubleshooting .NET to COM Interop for Classic OPC

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Net-opc
CAS No.:	130861-48-2
Cat. No.:	B155737

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering common errors when interfacing .NET applications with classic OPC (OLE for Process Control) servers using COM Interop.

Frequently Asked Questions (FAQs)

Q1: What is a COMException and why is it the most common error in classic OPC interop?

A COMException is a generic exception type used in .NET to represent errors that occur during COM interop. Since classic OPC is built upon Microsoft's Component Object Model (COM) and Distributed COM (DCOM), most issues, from server connection failures to item access errors, will manifest as a COMException in your .NET application. The exception's HRESULT and ErrorCode properties contain a numeric code that provides a more specific reason for the failure.^[1]

Q2: I'm getting a COMException with HRESULT 0x800401F3 (CO_E_CLASSSTRING). What does this mean?

This error, often accompanied by the message "Invalid class string," typically indicates that the OPC server you are trying to connect to is not correctly registered on the computer.^{[1][2]} This can happen for several reasons:

- The OPC server is not installed on the target machine.
- The Program ID (ProgId) of the server is misspelled in your .NET client application.
- The server is a 32-bit application, and your .NET client is running as a 64-bit process (or vice-versa), leading to a registration mismatch.

Q3: My application throws an exception with HRESULT 0x800706BA ("The RPC server is unavailable"). How can I fix this?

This error signifies a network communication problem, and it's a common issue when connecting to a remote OPC server.^{[1][3]} It usually means that the client machine was unable to establish a connection with the server machine. Common causes include:

- Firewall Issues: The firewall on the server or client machine is blocking the DCOM traffic.
- Incorrect Hostname or IP Address: The server's hostname or IP address is misspelled or incorrect in the client's connection parameters.^[1]
- Network Connectivity Problems: There is a general network issue preventing communication between the two machines.
- DCOM Configuration: DCOM is not correctly configured on the server or client to allow remote connections.

Q4: I'm receiving an "Access Denied" error with HRESULT 0x80070005 (E_ACCESSDENIED). What's causing this?

This is a DCOM security error, indicating that the user account running the .NET client application does not have the necessary permissions to access the OPC server.^[2] DCOM security is a frequent source of problems in classic OPC. You will need to configure the DCOM settings on the server machine to grant the client user account appropriate launch and access permissions.

Q5: What does the error HRESULT 0xC0040007 (OPC_E_UNKNOWNITEMID) mean?

This error is returned by the OPC server itself and indicates that you are trying to access an item with an Item ID that does not exist in the server's address space.[1] Double-check that the Item ID is spelled correctly in your client application.

Q6: My application fails with HRESULT 0x80004005 (E_FAIL). What does this signify?

E_FAIL is a generic failure code.[2][4] It indicates that an unspecified error occurred.[4] While not very descriptive on its own, it often points to an issue with the OPC server's internal logic or a problem during the initialization of the COM component.[5] Checking the Windows Event Viewer on the server machine may provide more detailed error information.

Q7: I'm encountering an InvalidCastException with HRESULT 0x8001010E (RPC_E_WRONG_THREAD) when disconnecting from the server. Why?

This error indicates that you are trying to call a COM object from a different thread than the one it was created on.[6] COM objects created in a single-threaded apartment (STA) can only be accessed from that specific thread.[6] Ensure that all interactions with a specific COM object, from creation to disconnection, occur on the same thread in your .NET application.

Troubleshooting Guides

Troubleshooting DCOM Security and Permissions

A significant portion of .NET to classic OPC interop issues stem from incorrect DCOM configuration. This guide provides a general protocol for troubleshooting these problems.

Experimental Protocol:

- Open DCOM Configuration: On the OPC server machine, run dcomcnfg.exe from the "Run" dialog.
- Navigate to Component Services: Expand "Component Services" -> "Computers" -> "My Computer".
- Configure Global DCOM Settings:

- Right-click on "My Computer" and select "Properties".
- Go to the "Default Properties" tab. Ensure "Enable Distributed COM on this computer" is checked.
- Set the "Default Authentication Level" to "Connect" and the "Default Impersonation Level" to "Identify".
- Configure OPC Server Specific Permissions:
 - Go to the "DCOM Config" folder.
 - Find your OPC server in the list. Right-click on it and select "Properties".
 - Go to the "Security" tab.
 - Under "Launch and Activation Permissions," select "Customize" and click "Edit". Add the user account that your .NET client application runs under and grant it "Local Launch," "Remote Launch," "Local Activation," and "Remote Activation" permissions.
 - Under "Access Permissions," select "Customize" and click "Edit". Add the client's user account and grant it "Local Access" and "Remote Access" permissions.
- Configure OPCENUM Permissions:
 - In the "DCOM Config" list, find "OpcEnum".
 - Right-click, select "Properties", and go to the "Security" tab.
 - Ensure that the client's user account has "Launch and Activation" and "Access" permissions, similar to the OPC server itself. This is crucial for browsing remote OPC servers.
- Restart the OPC Server: After making these changes, restart the OPC server application or service for the new settings to take effect.

Common HRESULT Error Codes

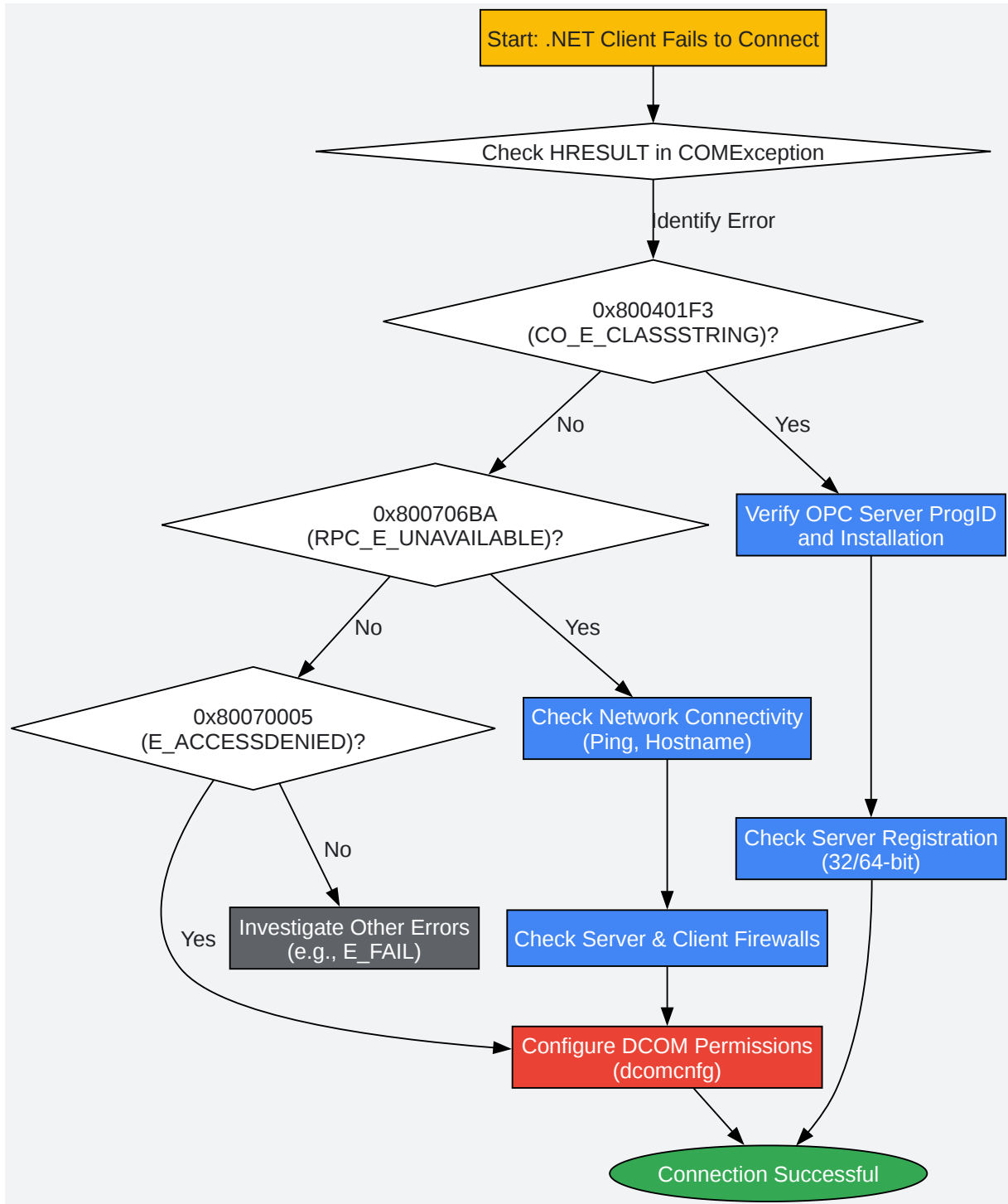
The following table summarizes common HRESULT error codes encountered in .NET to classic OPC interop, their symbolic names, and their typical meanings.

HRESULT	Symbolic Name	Description
0x800401F3	CO_E_CLASSSTRING	Invalid class string. The OPC server is likely not registered correctly. [1] [2]
0x800706BA		The RPC server is unavailable. A network or firewall issue is preventing a connection. [1] [3]
0x80070005	E_ACCESSDENIED	Access is denied. A DCOM security or permission issue. [2]
0x80004005	E_FAIL	Unspecified error. A generic failure that requires further investigation. [2] [4]
0xC0040007	OPC_E_UNKNOWNITEMID	The item ID is not in the server's address space. [1]
0x80004002	E_NOINTERFACE	The requested COM interface is not supported by the server. [2]
0x8001010E	RPC_E_WRONG_THREAD	The application called an interface that was marshalled for a different thread. [6]
0xC0040006	OPC_E_BADRIGHTS	The item's access rights do not allow the requested operation (e.g., trying to write to a read-only tag). [1]
0x80040202		Exception from HRESULT: 0x80040202. Often related to DCOM permission issues with callbacks (e.g., for data change events). [7] [8]

Visualizations

Troubleshooting Workflow for Connection Errors

The following diagram illustrates a logical workflow for troubleshooting common connection errors when a .NET client fails to connect to a classic OPC server.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for common OPC connection errors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. OPC Labs - Error handling - OPC Labs Online Forums](#). Technical support for all our products. Register with the site to post. Commercial license not required. [opclabs.com]
- [2. OpcResult Structure Members](#) [technosoftware.com]
- [3. opcfoundation.org](#) [opcfoundation.org]
- [4. Summary of OPC Error Codes](#) [advosol.com]
- [5. stackoverflow.com](#) [stackoverflow.com]
- [6. opcfoundation.org](#) [opcfoundation.org]
- [7. opcfoundation.org](#) [opcfoundation.org]
- [8. opcfoundation.org](#) [opcfoundation.org]
- To cite this document: BenchChem. [Technical Support Center: Troubleshooting .NET to COM Interop for Classic OPC]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155737/docs#technical-support-center-troubleshooting-net-to-com-interop-for-classic-opc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)